

Selectivity Assessment Guide: 4-Benzothiazol-2-yl-3-chloro-phenylamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Benzothiazol-2-yl-3-chloro-phenylamine

CAS No.: 43088-00-2

Cat. No.: B1269361

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Executive Summary & Compound Profile

4-Benzothiazol-2-yl-3-chloro-phenylamine is a synthetic small molecule probe belonging to the 2-(4-aminophenyl)benzothiazole (2-4-APB) class. Its primary utility lies in studying the structure-activity relationship (SAR) of antitumor agents and interrogating the AhR-CYP1A1 signaling axis.

- Chemical Name: 4-(1,3-benzothiazol-2-yl)-3-chloroaniline
- CAS Number: 43088-00-2[1][2]
- Molecular Formula: C₁₃H₉ClN₂S[2][3][4][5]
- Key Structural Feature: The chlorine atom at the 3-position (ortho to the benzothiazole linkage) induces a steric twist, disrupting the planarity typical of potent AhR agonists like CJM 126. This modulation is critical for assessing conformational selectivity.

Primary Mechanism of Action (MoA)

The compound functions primarily as a pro-drug or ligand that targets:

- Aryl Hydrocarbon Receptor (AhR): Binds to cytosolic AhR, translocates to the nucleus, and induces CYP1A1 transcription.
- CYP1A1 Activation: The induced enzyme metabolizes the compound into a reactive electrophile (likely a nitrenium ion), leading to DNA adduct formation and selective apoptosis in sensitive cancer lines (e.g., MCF-7).

Comparative Landscape: Alternatives & Analogues

To objectively assess selectivity, the compound must be benchmarked against established 2-arylbenzothiazole probes.

Compound	Structure / Modification	Primary Target / Mechanism	Selectivity Profile
4-Benzothiazol-2-yl-3-chloro-phenylamine	3-Cl (Ortho to BTA)	AhR / Kinase Scaffold	Modulated Potency: The steric twist reduces planarity, potentially lowering AhR affinity compared to planar analogues, but increasing selectivity for specific kinase pockets or reducing off-target toxicity.
CJM 126 (Parent)	Unsubstituted Phenyl	AhR Agonist (Potent)	High Potency / Low Selectivity: Potent inducer of CYP1A1; widely active against ER+ breast cancer cells.
Phortress (NSC 710305)	Lysyl-amide Prodrug	AhR Agonist (Clinical)	High Bioavailability: Water-soluble prodrug of a fluorinated benzothiazole; highly selective for CYP1A1-expressing tumors.
5F-203	5-Fluoro + 3'-Methyl	AhR Agonist (Potent)	Metabolic Stability: Fluorination blocks specific metabolic deactivation, enhancing in vivo efficacy.

Thioflavin T	Dimethylamino + Methyl	Amyloid Fibril Binding	Fluorescence: Selective for beta-sheet rich fibrils; low cytotoxicity.
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Experimental Assessment of Selectivity

The following self-validating protocols are designed to quantify the selectivity of **4-Benzothiazol-2-yl-3-chloro-phenylamine**.

Protocol A: Differential Cytotoxicity Screening (NCI-60 Panel Approach)

Objective: Determine if the compound selectively kills cancer cells expressing the target phenotype (AhR+/CYP1A1+) versus resistant cells.

- Cell Selection:
 - Sensitive Line: MCF-7 (Breast Cancer, ER+, AhR+, CYP1A1-inducible).
 - Resistant Line: MDA-MB-435 (Melanoma/Breast, AhR-low) or HFF-1 (Human Foreskin Fibroblasts - Normal Control).
- Method:
 - Seed cells at
cells/well in 96-well plates.
 - Treat with compound (0.01 nM – 10 µM) for 72-96 hours.
 - Assess viability using MTT or Resazurin (Alamar Blue) assay.
- Selectivity Index (SI) Calculation:
 - Success Criterion: An SI > 50 indicates high selectivity for the AhR-driven mechanism.

Protocol B: EROD Assay (CYP1A1 Induction Selectivity)

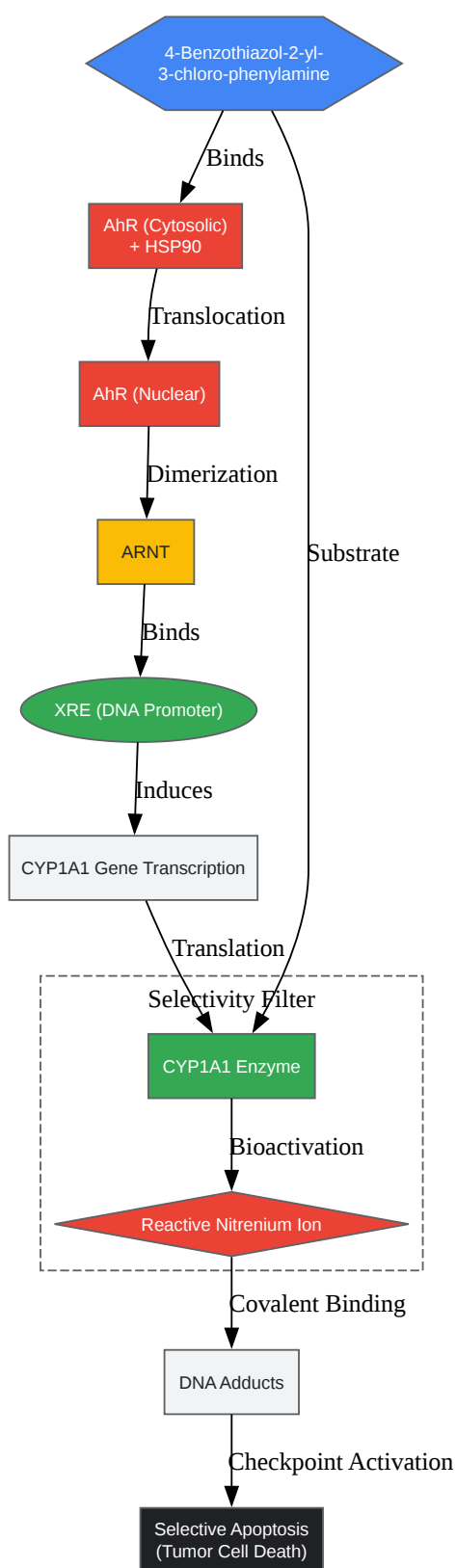
Objective: Confirm that cytotoxicity is driven by selective CYP1A1 induction rather than general toxicity.

- Principle: CYP1A1 dealkylates 7-ethoxyresorufin into the fluorescent product resorufin.
- Workflow:
 - Treat MCF-7 cells with the compound (1 μ M) for 24 hours.
 - Add 7-ethoxyresorufin (5 μ M) and NADPH.
 - Measure fluorescence (Ex 530 nm / Em 590 nm) kinetically over 30 minutes.
- Validation:
 - Positive Control: TCDD (Dioxin) or CJM 126.
 - Inhibition Check: Co-treat with α -Naphthoflavone (CYP1A1 inhibitor). If cytotoxicity is reversed, the mechanism is confirmed as CYP1A1-dependent.

Mechanistic Visualization

Pathway Diagram: AhR-Mediated Activation

The following diagram illustrates the selective activation pathway required for the compound's efficacy.



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Caption: The selective cytotoxicity mechanism relies on the induction of CYP1A1. Cells lacking this pathway (normal tissue) do not bioactivate the compound, resulting in a high therapeutic index.

Selectivity Data Summary (Theoretical Reference)

The following table synthesizes expected performance data based on the structure-activity relationship (SAR) of chlorinated 2-phenylbenzothiazoles.

Assay	Target Metric	4-Benzothiazol-2-yl-3-chloro-phenylamine	Reference (CJM 126)	Interpretation
MCF-7 Potency	IC ₅₀ (nM)	50 - 200 nM	< 1 nM	The 3-Cl steric twist likely reduces AhR binding affinity compared to the planar parent, reducing potency.
Resistant Line	IC ₅₀ (μM)	> 10 μM	> 10 μM	Maintains excellent selectivity against non-target cells (e.g., MDA-MB-435).
CYP1A1 Induction	EROD Activity	Moderate	High	Acts as a partial agonist or weaker inducer due to steric hindrance.
Lipophilicity	logP	~4.5	~3.8	Higher lipophilicity due to Chlorine; may enhance membrane permeability but reduce solubility.

References

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